

Sec-Butylamine: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Sec-butylamine*

Cat. No.: *B7767611*

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Introduction

Sec-butylamine, systematically named butan-2-amine, is a primary aliphatic amine with the chemical formula $\text{CH}_3\text{CH}_2\text{CH}(\text{NH}_2)\text{CH}_3$.^[1] It is a colorless, flammable liquid characterized by a strong, ammonia-like odor.^{[2][3][4]} As one of the four isomers of butylamine, its structure features an amino group attached to a secondary carbon, rendering it a chiral molecule that exists as a pair of enantiomers, (R)-(-)-**sec-butylamine** and (S)-(+)-**sec-butylamine**.^[1] This chirality, combined with its reactivity as a primary amine, makes **sec-butylamine** a valuable and versatile building block in organic synthesis.^{[5][6]} It serves as a crucial intermediate in the manufacturing of pharmaceuticals, agrochemicals, and specialty chemicals.^{[5][7][8][9]} This guide provides an in-depth overview of its chemical properties, synthesis, resolution, applications, and biological activity for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of **sec-butylamine** are fundamental to its application and handling. These properties are summarized below.

Physical and Chemical Data

Quantitative data for racemic **sec-butylamine** is presented in the table below, compiled from various sources.

Property	Value	References
Molecular Formula	C ₄ H ₁₁ N	[1][10]
Molecular Weight	73.14 g/mol	[2][3][10]
Appearance	Colorless to yellow liquid	[3][4][7]
Odor	Ammonia-like, fishy	[2][4][7]
Boiling Point	63 °C (145.3 °F) at 760 mmHg	[3][7][10][11]
Melting Point	-104 °C (-155 °F)	[10][11]
Density	0.724 g/mL at 20 °C	[3][10]
Vapor Pressure	178 mmHg at 25 °C	[2][12]
Flash Point	-9 °C to -16 °C (15 °F)	[3][11][13]
Water Solubility	Miscible	[2][10]
pKa	10.66	[3]
Refractive Index (n ²⁰ /D)	1.393 - 1.394	[10][12]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **sec-butylamine**.

Spectrum Type	Data (Solvent: CDCl ₃)	References
¹ H NMR	δ (ppm): 2.75 (m, 1H, CH), 1.45 (m, 2H, CH ₂), 1.10 (d, 3H, CH ₃), 0.90 (t, 3H, CH ₃)	[14][15][16]
¹³ C NMR	δ (ppm): 48.5 (CH), 32.5 (CH ₂), 22.0 (CH ₃), 10.5 (CH ₃)	[14][17]
Infrared (IR)	Key Peaks (cm ⁻¹): 3360 (N-H stretch), 2960 (C-H stretch), 1590 (N-H bend), 1460 (C-H bend)	[14][17]

Synthesis and Chiral Resolution

The synthesis of **sec-butylamine** typically results in a racemic mixture, which then often requires resolution into its constituent enantiomers for specific applications, particularly in pharmaceuticals.

Synthesis of Racemic sec-Butylamine

A prevalent industrial method for synthesizing **sec-butylamine** is the reductive amination of 2-butanone (methyl ethyl ketone).[4][7] This process involves the reaction of the ketone with ammonia in the presence of a reducing agent and a metal catalyst.

Objective: To synthesize racemic **sec-butylamine** from 2-butanone.

Materials:

- 2-Butanone
- Anhydrous ammonia
- Hydrogen gas (H₂)
- Raney Nickel (or other suitable catalyst, e.g., Ni, Co)[4][7]
- Ethanol (solvent)
- High-pressure autoclave reactor
- Filtration apparatus
- Distillation apparatus

Procedure:

- **Reactor Charging:** A high-pressure autoclave is charged with 2-butanone, ethanol as the solvent, and a catalytic amount of Raney Nickel.
- **Ammoniation:** The reactor is sealed and purged with nitrogen. Anhydrous ammonia is then introduced into the reactor in excess.

- **Hydrogenation:** The reactor is pressurized with hydrogen gas. The mixture is heated and stirred vigorously. The reaction is typically maintained at elevated temperature and pressure to facilitate the reductive amination process.
- **Reaction Monitoring:** The reaction progress is monitored by measuring hydrogen uptake. The reaction is considered complete when hydrogen consumption ceases.
- **Cooling and Depressurization:** Upon completion, the reactor is cooled to room temperature, and excess ammonia and hydrogen are carefully vented.
- **Catalyst Removal:** The reaction mixture is filtered to remove the Raney Nickel catalyst.
- **Purification:** The filtrate, containing **sec-butylamine**, ethanol, and any unreacted starting material, is subjected to fractional distillation. The lower-boiling **sec-butylamine** (bp 63 °C) is collected.
- **Characterization:** The final product is characterized using NMR and IR spectroscopy to confirm its identity and purity.

Chiral Resolution of (±)-sec-Butylamine

Since many biological systems exhibit stereospecificity, the separation of racemic **sec-butylamine** into its (R) and (S) enantiomers is often a critical step.^[18] Classical resolution via the formation of diastereomeric salts is a well-established method.^{[10][19]}

Objective: To separate (±)-**sec-butylamine** into its (R) and (S) enantiomers using a chiral resolving agent.

Materials:

- Racemic (±)-**sec-butylamine**
- (L)-(+)-Tartaric acid (chiral resolving agent)
- Methanol (solvent)
- Diethyl ether

- 10% Sodium hydroxide (NaOH) solution
- Drying agent (e.g., anhydrous MgSO₄)
- Büchner funnel and filter paper
- Separatory funnel
- Polarimeter

Procedure:

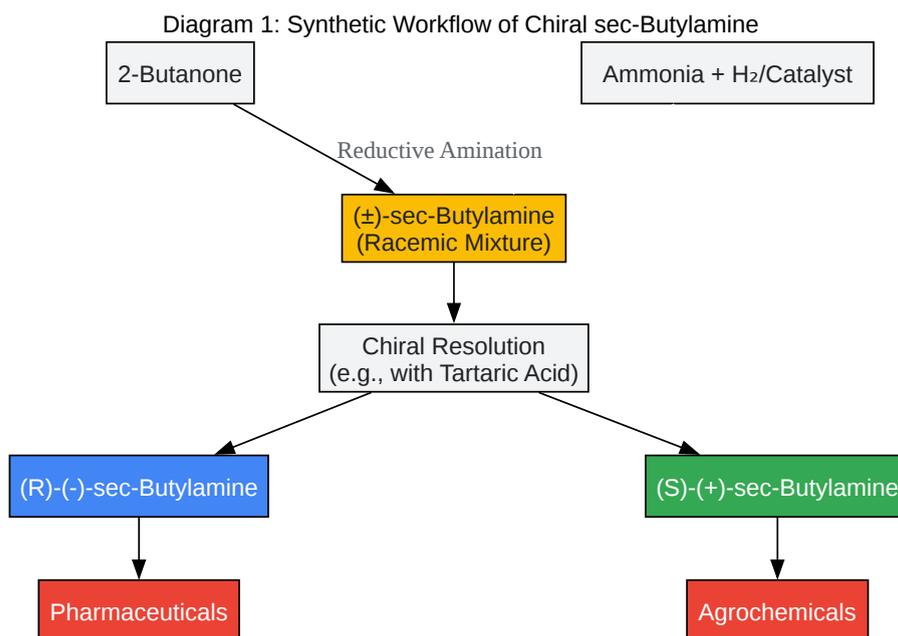
- **Salt Formation:** (±)-**sec-butylamine** is dissolved in methanol. A stoichiometric amount of (L)-(+)-tartaric acid, also dissolved in methanol, is added slowly to the amine solution.
- **Fractional Crystallization:** The solution is cooled, which induces the precipitation of one of the diastereomeric salts, for example, ((S)-sec-butylammonium (L)-tartrate), which is typically less soluble. The crystals are collected by vacuum filtration. The mother liquor contains the more soluble diastereomeric salt, ((R)-sec-butylammonium (L)-tartrate).
- **Purification of Diastereomer:** The collected crystals are recrystallized from a minimal amount of hot methanol to improve diastereomeric purity.
- **Liberation of the Free Amine:** The purified diastereomeric salt is dissolved in water and treated with an excess of 10% NaOH solution to deprotonate the ammonium ion, liberating the free (S)-**sec-butylamine**.
- **Extraction and Isolation:** The free amine is extracted from the aqueous solution using diethyl ether. The organic layers are combined, dried over anhydrous MgSO₄, filtered, and the solvent is removed by distillation to yield the enantiopure (S)-**sec-butylamine**.
- **Enantiomeric Purity Analysis:** The optical rotation of the isolated enantiomer is measured using a polarimeter and compared to the literature value to determine its enantiomeric excess (ee). The procedure can be repeated on the mother liquor to isolate the (R)-enantiomer.

Chemical Reactions and Industrial Applications

Sec-butylamine's utility stems from the reactivity of its primary amino group, making it a key precursor in various chemical syntheses.

- **Pharmaceutical and Agrochemical Synthesis:** It is a fundamental building block for creating more complex molecules with biological activity.^{[5][6]} For example, it is used in the production of the herbicide Bromacil.^[1] Its incorporation into a molecule can influence properties like lipophilicity and bioavailability.
- **Fungicide:** **Sec-butylamine** has been used as a fumigant fungicide to control diseases on potatoes and citrus fruits.^{[2][4][7]}
- **Corrosion Inhibitor:** It can be used to form a protective layer on metal surfaces, thereby preventing corrosion.^[5]
- **Rubber Chemicals:** It serves as an intermediate in the production of rubber accelerators.^{[4][5]}

The following diagram illustrates the general workflow for utilizing **sec-butylamine** as a chiral building block.



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Diagram 1: Synthetic Workflow of Chiral **sec-Butylamine**

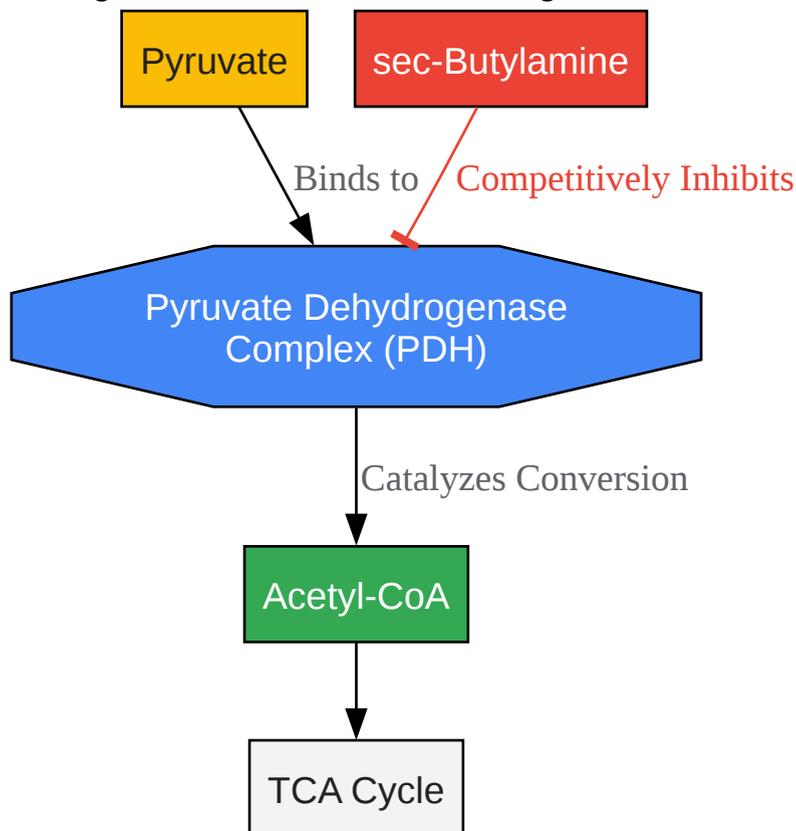
Biological Activity and Mechanism of Action

The primary documented biological activity of **sec-butylamine** is its fungistatic action, particularly against *Penicillium digitatum*.

The proposed mechanism involves the inhibition of the pyruvate dehydrogenase complex (PDH).[2] This multi-enzyme complex is crucial for cellular respiration, linking glycolysis to the tricarboxylic acid (TCA) cycle by converting pyruvate into acetyl-CoA. **Sec-butylamine** acts as a competitive inhibitor with respect to pyruvate, effectively disrupting the fungus's central metabolism and preventing its growth.[2]

The diagram below illustrates this inhibitory action.

Diagram 2: Mechanism of Fungistatic Action



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Diagram 2: Mechanism of Fungistatic Action

Safety and Handling

Sec-butylamine is a hazardous substance that requires strict safety protocols.

- Hazards:
 - Flammability: It is a highly flammable liquid and vapor. Vapors are heavier than air and may travel to an ignition source and flash back.[11][13]
 - Corrosivity: The substance is corrosive to the eyes, skin, and respiratory tract, capable of causing severe burns.[11][12][13]
 - Toxicity: It is harmful if swallowed or inhaled.[11][12] Acute exposure can cause irritation, respiratory distress, and central nervous system effects.[4][11]

- Environmental Hazard: **Sec-butylamine** is very toxic to aquatic life.[12][20]
- Handling and Storage:
 - Use only in well-ventilated areas or under a chemical fume hood.[2][20]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with a face shield, and protective clothing.[8][13][21]
 - Keep away from heat, sparks, open flames, and other ignition sources.[13][21] Use explosion-proof electrical equipment.[13][20]
 - Store in a cool, dry, well-ventilated area, separated from strong acids and oxidizing agents. [13] Keep containers tightly closed.[20]
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[11][13] Seek immediate medical attention.[21]
 - Eye Contact: Immediately rinse eyes with plenty of water for several minutes. Remove contact lenses if possible.[13][20][21] Seek immediate medical attention.
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[13][20]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[13][20]

Conclusion

Sec-butylamine is a primary aliphatic amine of significant industrial importance. Its value is derived from its chirality and the reactivity of its amino group, which establish it as a versatile intermediate in the synthesis of a wide range of products, from pharmaceuticals to agrochemicals. A thorough understanding of its physicochemical properties, synthetic routes, and biological activity is essential for its effective and safe utilization in research and development. The protocols and data presented in this guide offer a technical foundation for professionals working with this fundamental chemical building block.

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